

Decanedioic acid-d4 solubility data

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Compound of Interest

Compound Name: Decanedioic acid-d4

Cat. No.: B1474412

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An In-depth Technical Guide to the Solubility of **Decanedioic Acid-d4**

Introduction

Decanedioic acid-d4 is the deuterium-labeled form of decanedioic acid, a naturally occurring straight-chain dicarboxylic acid also known as sebacic acid. While decanedioic acid itself has broad applications in the manufacturing of polymers, plasticizers, and lubricants, its deuterated analogue, **decanedioic acid-d4**, serves a critical role in research and development, particularly within the pharmaceutical industry.[1][2] Stable isotope-labeled compounds like **decanedioic acid-d4** are indispensable tools in bioanalysis, where they are used as internal standards for the accurate quantification of drug candidates and their metabolites in complex biological matrices.[3][4]

This technical guide provides a comprehensive overview of the solubility of decanedioic acid. Specific solubility data for the d4 variant is limited; however, the physicochemical properties of deuterated compounds are nearly identical to their non-labeled counterparts. Therefore, the data for decanedioic acid (sebacic acid) presented herein serves as a reliable proxy for **decanedioic acid-d4**. This document details quantitative solubility data, standardized experimental protocols for solubility determination, and the metabolic and analytical relevance of this compound for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of decanedioic acid is provided below.

Property	Value	Reference
Synonyms	Sebacic acid, 1,8-Octanedicarboxylic acid	[5]
Molecular Formula	C ₁₀ H ₁₈ O ₄	
Molecular Weight	202.25 g/mol	
Appearance	White crystalline powder or granules	
Melting Point	131–135 °C (404–408 K)	
Boiling Point	294 °C (at 100 mmHg)	
CAS Number	111-20-6	

Solubility Data

The solubility of decanedioic acid is characterized by its long, nonpolar hydrocarbon chain and its two polar carboxylic acid groups. This structure results in poor solubility in water and good solubility in various organic solvents.

Qualitative Solubility

The general solubility profile of decanedioic acid in common solvents is summarized in the table below.

Solvent	Solubility
Water	Poor / Slightly Soluble
Ethanol	Soluble
Acetone	Soluble
Chloroform	Soluble
Ether	Soluble
Data sourced from multiple references.	

Quantitative Solubility

Quantitative solubility data provides precise measurements essential for designing experiments, developing formulations, and planning purification processes.

Table 1: Solubility of Decanedioic Acid in Water

Temperature	Solubility (g / 100 mL)
20 °C (293 K)	~0.1

Data sourced from multiple references.

Table 2: Solubility of Decanedioic Acid in Ethanol-Water Mixtures

The following data, presented as the mole fraction of decanedioic acid (x_1), was determined over a range of temperatures in various ethanol-water solvent mixtures. The mole fraction of ethanol (x_2') represents the composition of the solute-free solvent mixture. The solubility of decanedioic acid increases significantly with both temperature and the proportion of ethanol in the solvent mixture.

Temperature (K)	x ₁ (Pure Water, x ₂ '=0)	x ₁ (x ₂ '=0.2705)	x ₁ (x ₂ '=0.5186)	x ₁ (Pure Ethanol, x ₂ '=1)
288.1	0.00008	0.00072	0.00392	0.05263
295.3	0.00011	0.00114	0.00645	0.07682
302.4	0.00015	0.00178	0.01041	0.11011
309.8	0.00021	0.00281	0.01662	0.15663
317.0	0.00029	0.00431	0.02581	0.21774
324.5	0.00041	0.00661	0.04021	0.30015
331.7	0.00057	0.00996	0.06085	0.40386
339.2	0.00079	0.01481	0.09061	0.53612
346.4	0.00108	0.02169	0.13192	0.69753
351.9	0.00138	0.02891	0.17421	0.84912

Data adapted
from Zhang et
al., J. Chem.
Eng. Data 2008,
53, 3, 863–865.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is fundamental. The following are standard methodologies for qualitative and quantitative assessment.

Protocol 1: Qualitative Solubility Assessment

This method provides a rapid preliminary evaluation of a compound's solubility in various solvents.

- Preparation: Place approximately 25 mg of the compound (**decanedioic acid-d4**) into a small, clean test tube.

- **Solvent Addition:** Add 0.75 mL of the selected solvent to the test tube in 0.25 mL portions.
- **Agitation:** After each addition, cap the test tube and agitate it vigorously (e.g., using a vortex mixer) for at least 60 seconds to facilitate dissolution.
- **Observation:** Visually inspect the mixture. The compound is considered "soluble" if the solid is no longer visible. If a significant amount of solid remains, it is deemed "insoluble" or "sparingly soluble" under these conditions.

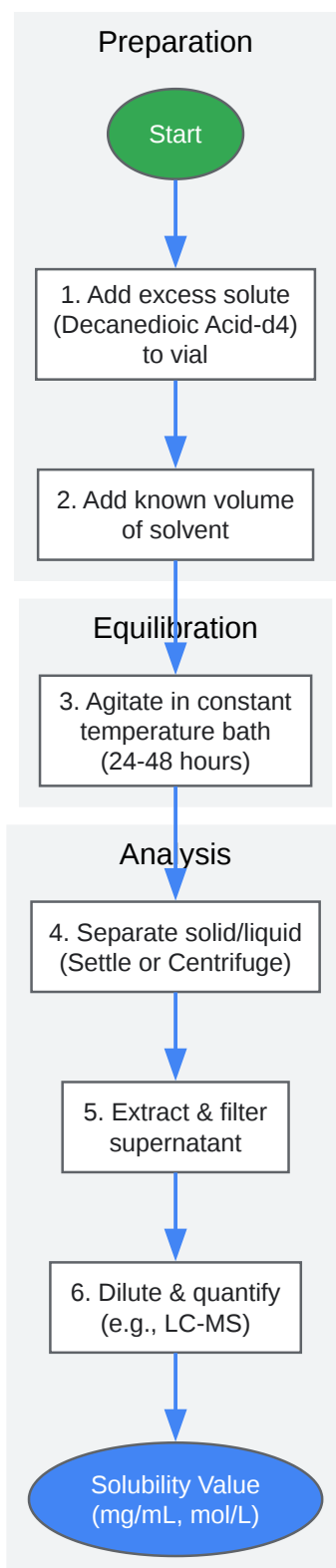
Protocol 2: Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted "gold standard" technique for accurately measuring the equilibrium solubility of a compound.

- **Sample Preparation:** Add an excess amount of **decanedioic acid-d4** to a screw-capped vial. The excess solid ensures that a saturated solution is achieved.
- **Solvent Addition:** Add a precisely known volume of the chosen solvent to the vial.
- **Equilibration:** Seal the vial tightly and place it in a constant-temperature bath equipped with a shaker or rotator. Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that the solution has reached equilibrium.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed at the same temperature until the excess solid has settled. Alternatively, centrifugation can be used to separate the solid and liquid phases.
- **Sample Extraction:** Carefully withdraw a known volume of the clear, saturated supernatant using a pipette. To avoid transferring any solid particles, it is crucial to use a filter (e.g., a syringe filter compatible with the solvent).
- **Dilution:** Dilute the filtered solution with a known volume of a suitable solvent. This brings the analyte concentration into the linear range of the chosen analytical method.
- **Quantification:** Analyze the concentration of **decanedioic acid-d4** in the diluted solution using a validated analytical method, such as Liquid Chromatography-Mass Spectrometry

(LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS), with a pre-established standard curve.

- Calculation: Calculate the original concentration in the saturated solution, accounting for the dilution factor. This value represents the solubility of the compound at the specified temperature, typically expressed in mg/mL, g/L, or mol/L.



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Workflow for the Shake-Flask Method of solubility determination.

Applications and Significance

Role in Drug Development

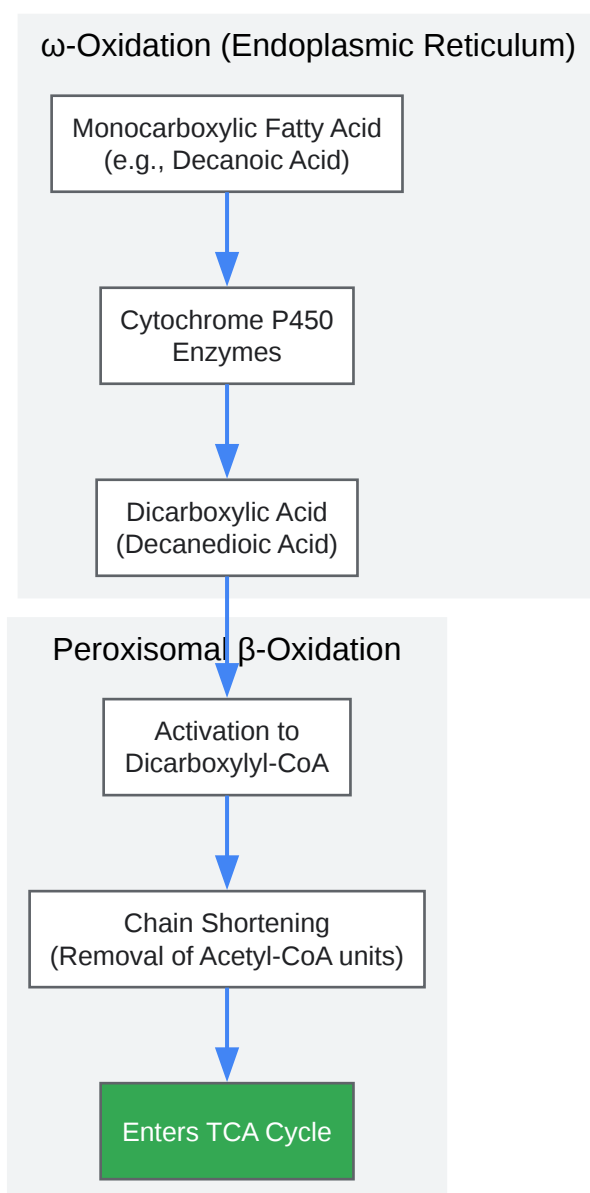
Decanedioic acid-d4 is primarily used as a stable isotope-labeled internal standard (SIL-IS) in bioanalytical methods, most commonly with LC-MS/MS. The use of a SIL-IS is considered the gold standard in pharmacokinetics and drug metabolism studies for several key reasons:

- **Accuracy and Precision:** It is chemically identical to the analyte but mass-distinguishable, allowing it to mimic the analyte's behavior during sample preparation and analysis.
- **Correction for Variability:** It effectively corrects for variations in sample extraction, matrix effects (ion suppression/enhancement), and instrument response.
- **Method Robustness:** Its use leads to more rugged and reliable bioanalytical methods, which is critical for regulatory submissions.

Role of **Decanedioic Acid-d4** in a bioanalytical workflow.

Metabolic Significance

Decanedioic acid is a metabolite in the ω -oxidation pathway of fatty acids. This alternative metabolic route becomes significant when the primary pathway, mitochondrial β -oxidation, is overloaded or impaired. In this pathway, medium- or long-chain monocarboxylic acids are oxidized at their terminal (ω) carbon to form a dicarboxylic acid. These dicarboxylic acids are then chain-shortened via peroxisomal β -oxidation. Elevated levels of decanedioic acid in urine can be an indicator of certain metabolic disorders, such as medium-chain acyl-CoA dehydrogenase (MCAD) deficiency.



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Simplified metabolic pathway of dicarboxylic acids.

Conclusion

Decanedioic acid-d4, through its non-labeled counterpart sebacic acid, exhibits poor aqueous solubility but is readily soluble in common organic solvents like ethanol and acetone. Its solubility profile is highly dependent on temperature and solvent composition, a critical consideration for its application. The primary utility of **decanedioic acid-d4** is as a high-fidelity internal standard in quantitative bioanalysis, where it ensures the accuracy and robustness of

pharmacokinetic and metabolic studies that are fundamental to modern drug development. Furthermore, understanding its role as a natural metabolite in fatty acid oxidation provides important context for researchers in metabolic diseases. The data and protocols presented in this guide offer a foundational resource for the effective use of this important analytical tool.

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